

Cycloeicosane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloeicosane

Cat. No.: B12656103

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cycloeicosane (C₂₀H₄₀) is a large, saturated cyclic hydrocarbon belonging to the cycloalkane family. As a simple, non-polar molecule, it serves as a fundamental scaffold in organic chemistry and can be a reference compound in various analytical and physicochemical studies. This technical guide provides an in-depth overview of the core chemical and physical properties of **cycloeicosane**, along with generalized experimental protocols for its synthesis and characterization. Due to its nature as a simple hydrocarbon, **cycloeicosane** is not known to be involved in biological signaling pathways.

Chemical and Physical Properties

The key chemical and physical properties of **cycloeicosane** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of Cycloeicosane

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₄₀	[1][2][3]
Molecular Weight	280.53 g/mol	[1][2][4]
CAS Number	296-56-0	[1][2][3]
Appearance	White crystalline solid (at STP)	
Melting Point	335 K (61.85 °C)	[4]
Boiling Point	387.2 °C at 760 mmHg	[3]
Density	0.79 g/cm ³	[3]
Vapor Pressure	7.47 x 10 ⁻⁶ mmHg at 25°C	[3]
Refractive Index	1.4664	[3]
Octanol/Water Partition Coefficient (logP)	7.802	[3]

Table 2: Spectroscopic Data of Cycloeicosane

Spectroscopic Technique	Key Features	Source(s)
^{13}C NMR	A single peak is expected in a proton-decoupled spectrum due to the chemical equivalence of all carbon atoms.	[1]
Mass Spectrometry (GC-MS)	The mass spectrum will show a molecular ion peak (M^+) at m/z 280, with a fragmentation pattern characteristic of large cycloalkanes.	[1][2]
Infrared (IR) Spectroscopy	The spectrum is characterized by C-H stretching vibrations around $2850\text{-}2950\text{ cm}^{-1}$ and C-H bending (scissoring) vibrations around $1450\text{-}1470\text{ cm}^{-1}$. The absence of other functional group absorptions is a key feature.	

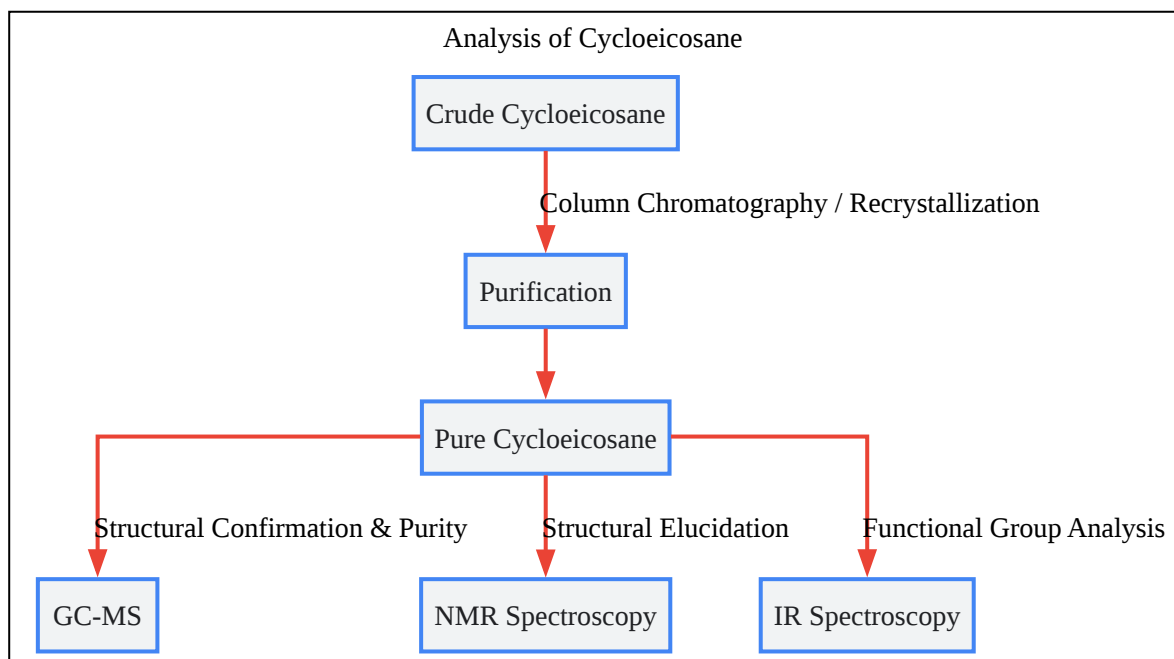
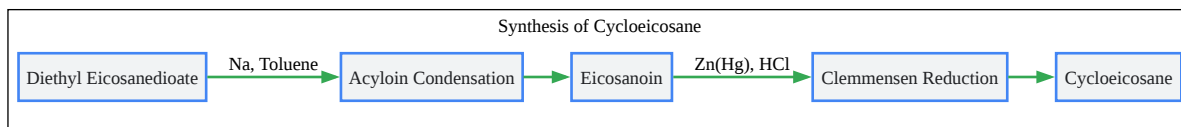
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **cycloeicosane** are not readily available in the literature. Therefore, generalized methods applicable to large-ring cycloalkanes are presented below.

Synthesis of Large-Ring Cycloalkanes (e.g., Cycloeicosane)

The synthesis of large cycloalkanes like **cycloeicosane** can be challenging due to the low probability of intramolecular cyclization compared to intermolecular polymerization. A common strategy involves the acyloin condensation of a long-chain dicarboxylic acid ester, followed by reduction.

Logical Workflow for the Synthesis of **Cycloeicosane**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. firsthope.co.in [firsthope.co.in]
- 2. IR-spectroscopic investigations of cycloalkanes | Semantic Scholar [semanticscholar.org]
- 3. m.youtube.com [m.youtube.com]
- 4. Cycloalkane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Cycloeicosane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12656103#cycloeicosane-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com